

Application Notes and Protocols for β -catenin Accumulation Assay with AZD2858

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Compound of Interest

Compound Name: AZD2858

Cat. No.: B1666211

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Introduction

The Wnt/ β -catenin signaling pathway is a crucial regulator of embryonic development and adult tissue homeostasis. Its dysregulation is implicated in various diseases, including cancer. A key event in the canonical Wnt pathway is the accumulation of β -catenin in the cytoplasm, followed by its translocation to the nucleus where it activates target gene transcription. In the absence of a Wnt signal, β -catenin is targeted for proteasomal degradation by a "destruction complex" that includes Glycogen Synthase Kinase 3 (GSK-3). **AZD2858** is a potent and selective inhibitor of GSK-3, which leads to the stabilization and accumulation of β -catenin, thereby activating the Wnt signaling cascade. These application notes provide a detailed protocol for assessing the effect of **AZD2858** on β -catenin accumulation in a cell-based assay.

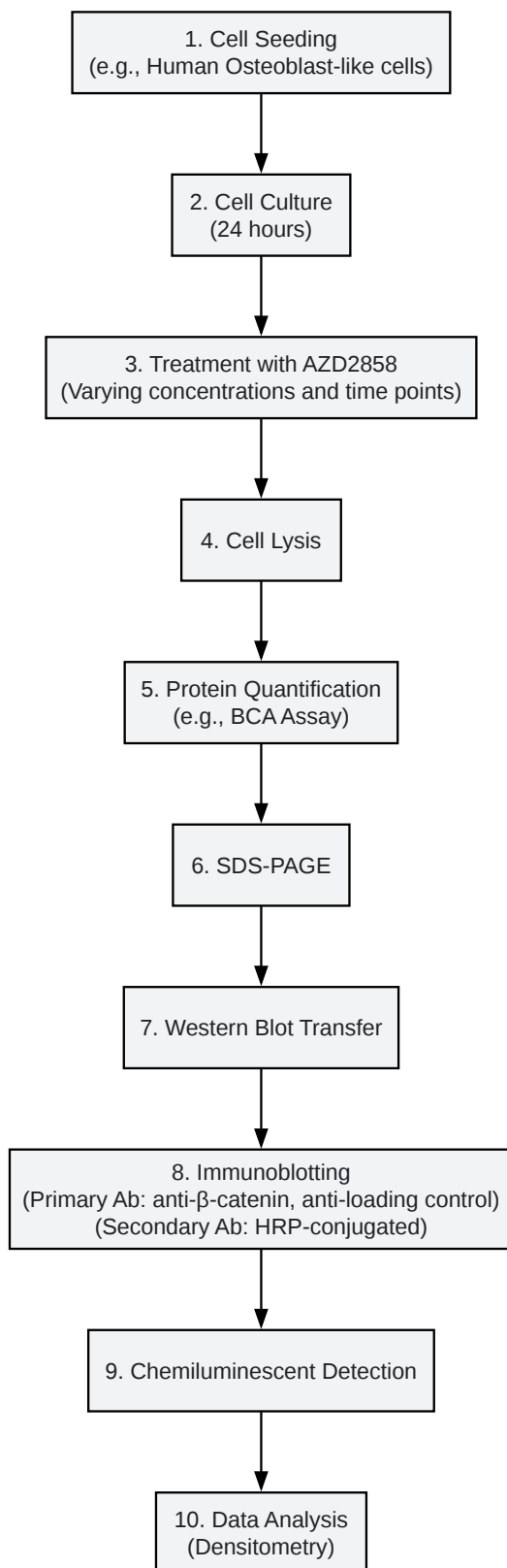
Signaling Pathway and Mechanism of Action

The following diagram illustrates the canonical Wnt/ β -catenin signaling pathway and the mechanism of action of **AZD2858**.

Caption: Wnt/ β -catenin pathway and **AZD2858** mechanism.

Experimental Workflow

The following diagram outlines the general workflow for the β -catenin accumulation assay using **AZD2858**.



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